

2-Amino-6-ethoxybenzothiazole molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-6-ethoxybenzothiazole

Cat. No.: B160241

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An in-depth analysis of **2-Amino-6-ethoxybenzothiazole** reveals a compound with significant applications in pharmaceutical and agrochemical research. This technical guide provides core molecular information and visual representations of its structural data.

Molecular Data Summary

The fundamental molecular properties of **2-Amino-6-ethoxybenzothiazole** are summarized below. This data is crucial for stoichiometric calculations in synthesis, analytical characterization, and biochemical assays.

Property	Value
Molecular Formula	C9H10N2OS ^[1] ^[2] ^[3] ^[4] ^[5]
Molecular Weight	194.26 g/mol ^[1]
Monoisotopic Mass	194.05138412 Da ^[1]

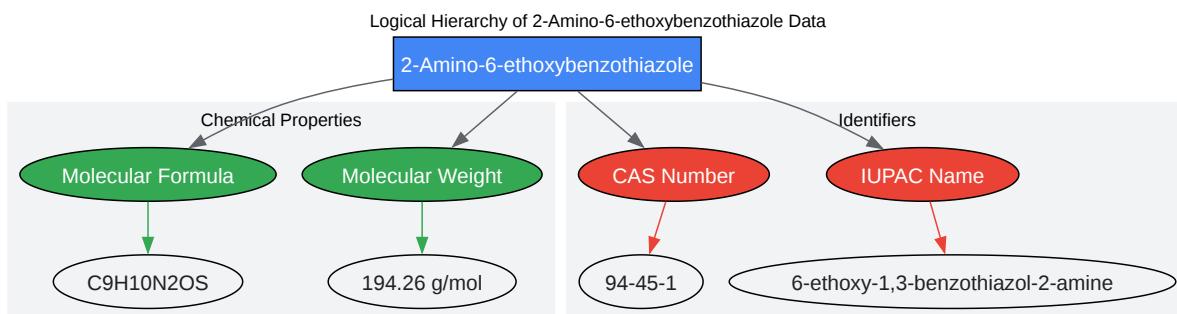
Structural and Identifier Information

For unambiguous identification and use in computational models, the following identifiers are provided.

Identifier Type	Value
CAS Number	94-45-1 [1] [2] [3]
IUPAC Name	6-ethoxy-1,3-benzothiazol-2-amine [1]

Logical Relationship of Compound Data

The following diagram illustrates the hierarchical relationship between the compound's name and its associated molecular and structural identifiers.



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Fig 1. Compound Data Hierarchy

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References

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